

# The Biological Frontier of (-)- $\alpha$ -Santalene and Its Derivatives: A Technical Guide

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## Compound of Interest

**Compound Name:** *Tricyclo[2.2.1.0<sup>2,6</sup>]heptane, 1,7-dimethyl-7-(4-methyl-3-pentenyl)-, (-)-*

**Cat. No.:** B1680767

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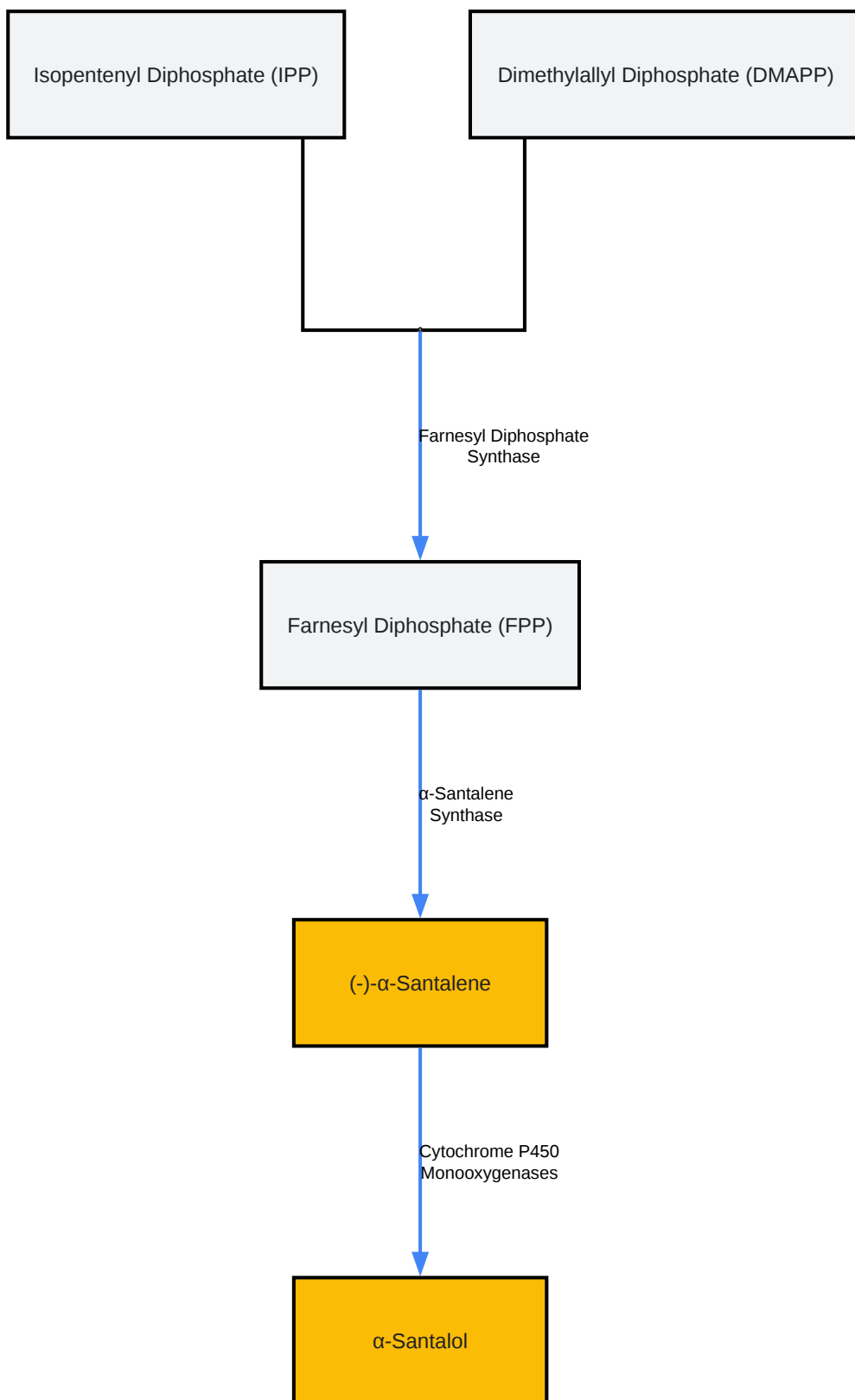
For Researchers, Scientists, and Drug Development Professionals

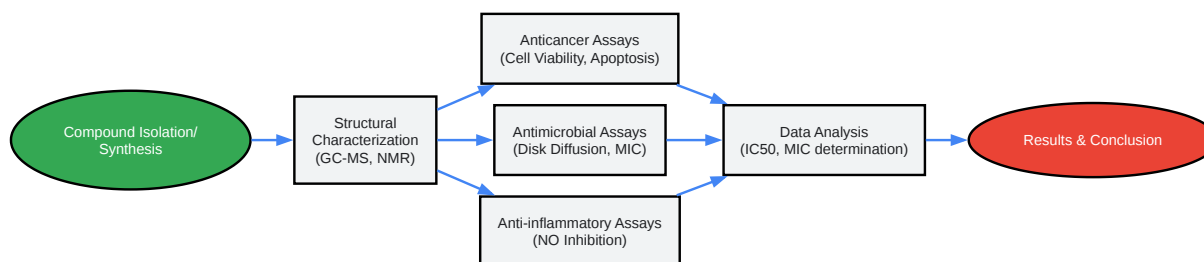
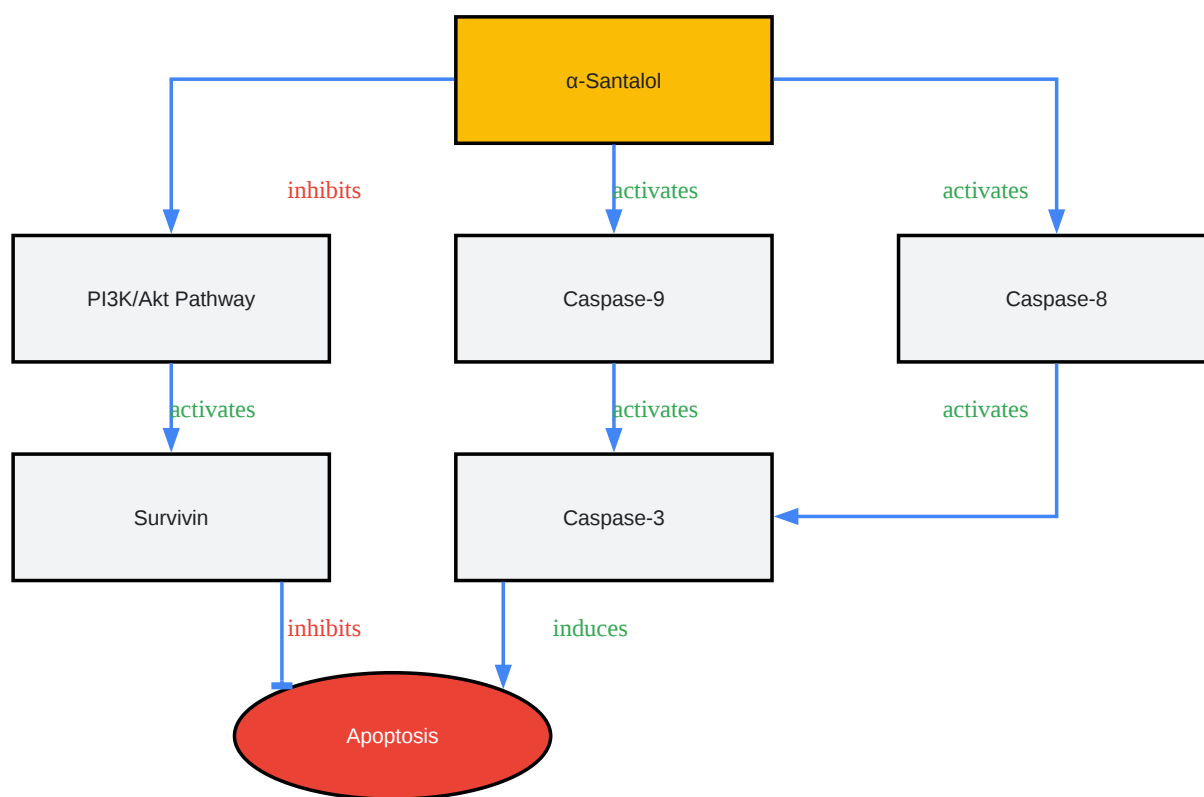
## Introduction

(-)- $\alpha$ -Santalene, a sesquiterpenoid, and its hydroxylated derivative,  $\alpha$ -santalol, are primary constituents of sandalwood oil, a substance with a long history in traditional medicine and perfumery. Modern scientific inquiry has begun to elucidate the molecular mechanisms underpinning the therapeutic potential of these compounds. This technical guide provides an in-depth overview of the biological activities of (-)- $\alpha$ -santalene and its derivatives, with a focus on their anticancer, antimicrobial, and anti-inflammatory properties. The information presented herein is intended to support further research and drug development efforts in these areas.

## Biosynthesis of (-)- $\alpha$ -Santalene

The biosynthesis of sesquiterpenes like (-)- $\alpha$ -santalene originates from the mevalonate (MVA) pathway in the plant cytosol. The key precursor, farnesyl diphosphate (FPP), is formed through the condensation of isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP).  $\alpha$ -santalene synthase then catalyzes the complex cyclization of FPP to yield (-)- $\alpha$ -santalene. This molecule can be further modified by cytochrome P450 monooxygenases to produce its derivatives, such as  $\alpha$ -santalol.





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